

Application Notes and Protocols for iso-OMPA

Dosage and Administration in Rats

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Compound of Interest

Compound Name: *iso-OMPA*

Cat. No.: *B1202648*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosage and administration of **iso-OMPA** (Tetraisopropyl pyrophosphoramidate) in rat models, based on established scientific literature. The protocols outlined below are intended for research purposes only and should be conducted by trained professionals in a controlled laboratory setting.

Overview and Mechanism of Action

iso-OMPA is a selective and irreversible inhibitor of butyrylcholinesterase (BuChE).[1][2][3] It is frequently used in research to study the differential roles of acetylcholinesterase (AChE) and BuChE in cholinergic neurotransmission and to investigate the effects of cholinesterase inhibition. **iso-OMPA** has also been shown to enhance the toxicity of organophosphorus compounds like soman by inhibiting plasma carboxylesterase (CarbE), a non-specific binding site for these agents.[3][4]

The primary mechanism of action involves the phosphorylation of the serine residue within the active site of BuChE, leading to its irreversible inactivation. This inhibition results in an accumulation of acetylcholine at cholinergic synapses where BuChE is present.

Quantitative Data Summary

The following table summarizes the reported dosages and administration routes of **iso-OMPA** in rats from various studies.

Dosage Range	Administration Route	Animal Model	Key Findings	Reference
0.6 mg/kg	Subcutaneous (s.c.)	Male Sprague-Dawley rats	Slight inhibition of plasma CarbE activity.	[1][2]
1.0 mg/kg	Subcutaneous (s.c.)	Male Sprague-Dawley rats	Significant reduction in BuChE activity in plasma (22%) and liver (27%) within 1 hour. Potentiated soman toxicity.	[4]
1.9 mg/kg	Subcutaneous (s.c.)	Male Sprague-Dawley rats	Significant inhibition of plasma CarbE activity.	[1][2]

Experimental Protocols

Preparation of iso-OMPA Solution for Injection

Materials:

- **iso-OMPA** (Tetraisopropyl pyrophosphoramidate)
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (sterile, isotonic)
- Sterile vials

- Pipettes and pipette tips
- Vortex mixer
- (Optional) Sonicator

Protocol 1: DMSO/PEG300/Tween-80/Saline Formulation^[1]

This protocol is suitable for achieving a clear solution of **iso-OMPA**.

- Prepare a stock solution of **iso-OMPA** in DMSO (e.g., 25 mg/mL).
- In a sterile vial, add the required volume of the **iso-OMPA** stock solution (10% of the final volume).
- Add PEG300 to the vial (40% of the final volume) and mix thoroughly.
- Add Tween-80 (5% of the final volume) and mix until the solution is homogeneous.
- Add saline (45% of the final volume) to reach the desired final concentration and volume.
- Vortex the solution until it is clear. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.

Example for a 1 mL final solution:

- 100 µL of 25 mg/mL **iso-OMPA** in DMSO
- 400 µL of PEG300
- 50 µL of Tween-80
- 450 µL of Saline

Administration of iso-OMPA to Rats

Materials:

- Prepared **iso-OMPA** solution

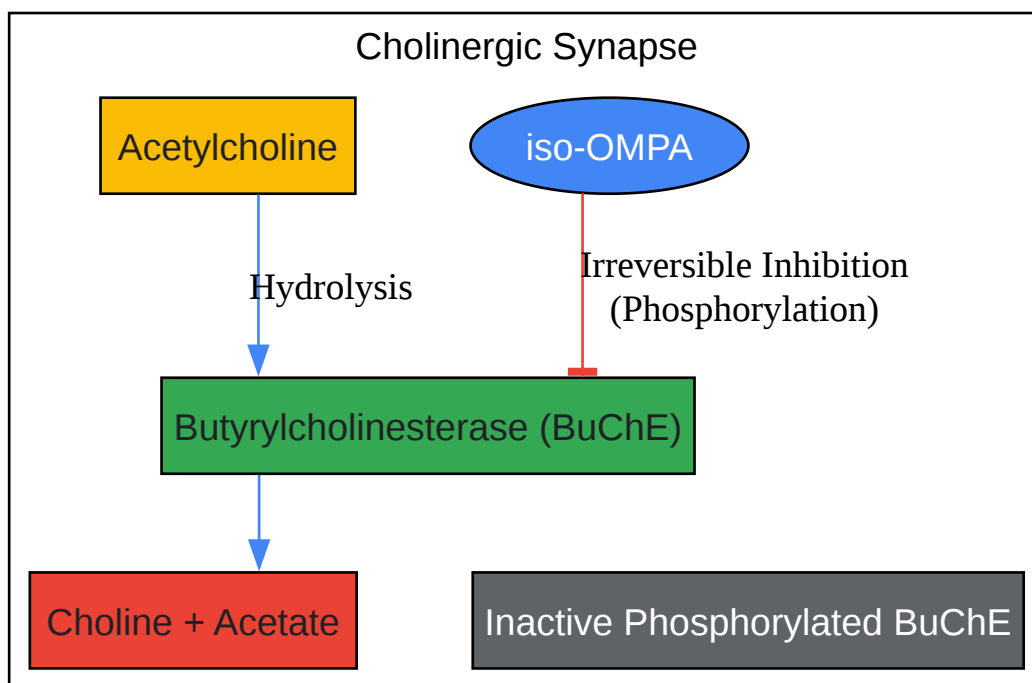
- Male Sprague-Dawley rats
- Appropriate size sterile syringes and needles (e.g., 25-27G)[5]
- Animal scale
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol: Subcutaneous (s.c.) Injection

- Animal Handling and Restraint: Acclimatize the rats to handling before the experiment to minimize stress.[6] Use appropriate and gentle restraint techniques. For subcutaneous injections, manually restraining the animal is typically sufficient.
- Dosage Calculation: Weigh each rat accurately to calculate the precise volume of the **iso-OMPA** solution to be administered based on the desired mg/kg dose.
- Injection Procedure:
 - Tent the skin on the dorsal side of the rat, away from the head and limbs.
 - Insert the needle, bevel up, into the base of the skin tent.
 - Aspirate slightly to ensure the needle is not in a blood vessel.
 - Slowly inject the calculated volume of the **iso-OMPA** solution.
 - Withdraw the needle and gently apply pressure to the injection site if necessary.
- Post-Administration Monitoring: Observe the animals for any signs of toxicity or adverse reactions, especially signs of hypercholinergic activity if used in combination with other cholinomimetics.[4] Monitor for changes in behavior, mobility, and overall health.

Visualizations

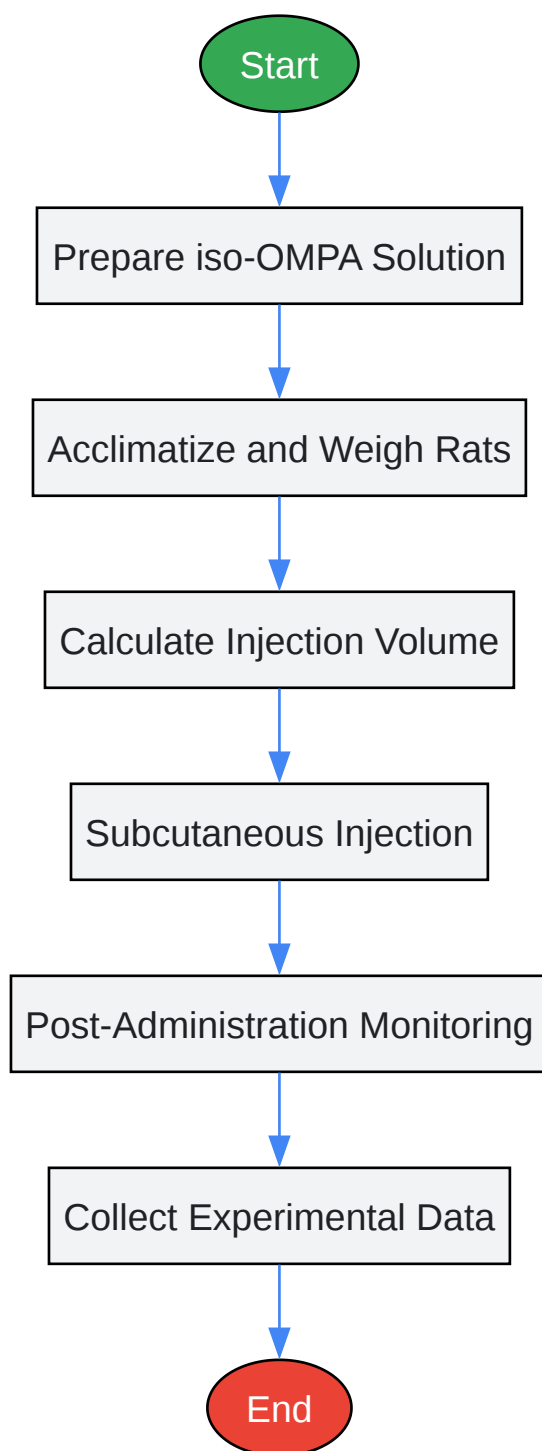
Signaling Pathway: Inhibition of Butyrylcholinesterase by **iso-OMPA**



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Caption: Mechanism of **iso-OMPA** action.

Experimental Workflow: iso-OMPA Administration in Rats



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Caption: Workflow for **iso-OMPA** studies in rats.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. glpbio.com [glpbio.com]
- 4. iso-OMPA-induced potentiation of soman toxicity in rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ntnu.edu [ntnu.edu]
- 6. Protocol for Measuring Free (Low-stress) Exploration in Rats - PMC [pmc.ncbi.nlm.nih.gov]
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